

Essential Guide to the Proper Disposal of Bay 59-3074

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Compound of Interest		
Compound Name:	Bay 59-3074	
Cat. No.:	B1667816	Get Quote

For researchers, scientists, and drug development professionals, the proper management and disposal of chemical compounds are paramount for laboratory safety and environmental protection. This document provides a comprehensive, step-by-step guide for the proper disposal of **Bay 59-3074**, a selective cannabinoid CB1/CB2 receptor partial agonist. Adherence to these procedures is critical for ensuring a safe laboratory environment and compliance with regulatory standards.

Compound Information

Below is a summary of key information for **Bay 59-3074**:

Property	Value
Chemical Name	3-[2-cyano-3-(trifluoromethyl)phenoxy]phenyl-4,4,4-trifluoro-1-butanesulfonate
CAS Number	406205-74-1
Molecular Formula	C18H13F6NO4S
Appearance	Crystalline solid
Primary Hazard	To be considered hazardous until further information is available.[1]
Storage	Store at -20°C.[1]



Disposal Principles

The primary principle for the disposal of **Bay 59-3074** is that it should not be discarded in the regular trash or poured down the drain.[2] As an investigational drug and chemical compound, it must be treated as hazardous waste and disposed of through a licensed environmental management vendor.

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe and compliant disposal of **Bay 59-3074**.

Waste Identification and Segregation

- Characterize the Waste: All waste containing Bay 59-3074, including pure compound, contaminated labware (e.g., vials, pipette tips, gloves), and solutions, must be classified as hazardous waste.
- Segregate Waste Streams: Do not mix Bay 59-3074 waste with other waste streams unless
 explicitly permitted by your institution's Environmental Health and Safety (EHS) office. Keep
 it separate from non-hazardous and biohazardous waste.

Containerization

- Select a Compatible Container: Use a container that is chemically compatible with **Bay 59-3074** and any solvents used. A high-density polyethylene (HDPE) or glass container with a secure, leak-proof lid is generally suitable.[3]
- Original Containers: Whenever possible, dispose of the compound in its original container.[3]

Labeling

Proper labeling of hazardous waste is a critical regulatory requirement. The label must be legible, durable, and clearly visible.[4]

 Affix a "Hazardous Waste" Label: As soon as the first particle of waste is placed in the container, it must be labeled with the words "Hazardous Waste".[4][5][6]



- Complete the Label Information: The label must include the following information[3][7][8]:
 - The words "Hazardous Waste"
 - Generator's Name and Address (Your institution and department)
 - Accumulation Start Date (The date the first waste was added to the container)
 - Chemical Contents: List "Bay 59-3074" and any other chemical constituents by their full names (no abbreviations).[3]
 - Hazard Characteristics (e.g., Toxic)
 - Physical State (e.g., Solid, Liquid)

Storage

- Satellite Accumulation Area (SAA): Store the labeled hazardous waste container in a
 designated Satellite Accumulation Area (SAA).[3] This area should be at or near the point of
 generation and under the control of the laboratory personnel.
- Secondary Containment: It is best practice to place the waste container in a secondary containment bin to prevent spills.
- Secure Storage: The SAA should be in a location that is secure and away from general laboratory traffic.

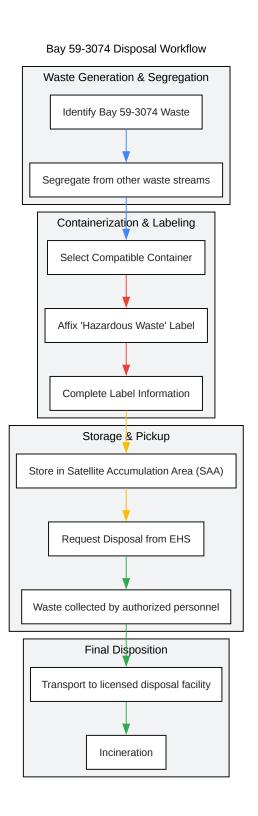
Request for Disposal

- Contact EHS: When the container is full or you are ready for disposal, contact your institution's Environmental Health and Safety (EHS) office to arrange for a pickup.[3]
- Waste Pickup Request: Follow your institution's specific procedures for requesting a hazardous waste pickup, which may involve an online form or a direct call to the EHS department.[3]
- Manifest Tracking: For off-site transport, a hazardous waste manifest will be used to track the waste from your facility to the final disposal site.[7][9]



Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of Bay 59-3074.





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